

Solubility Profile of 2-(2-Methoxyethyl)phenol: A Technical Guide

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Compound of Interest

Compound Name: 2-(2-Methoxyethyl)phenol

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This technical guide provides an in-depth overview of the solubility of **2-(2-Methoxyethyl)phenol** in various organic solvents. The information contained herein is intended to support research, development, and formulation activities involving this compound. Due to the limited availability of specific quantitative solubility data for **2-(2-Methoxyethyl)phenol**, this guide also includes qualitative data and, for comparative purposes, quantitative data for its structural isomer, 4-(2-Methoxyethyl)phenol.

Introduction to 2-(2-Methoxyethyl)phenol

2-(2-Methoxyethyl)phenol is an aromatic organic compound with potential applications in chemical synthesis and as an intermediate in the manufacturing of pharmaceuticals. Understanding its solubility in different organic solvents is crucial for its effective use in various experimental and industrial processes, including reaction chemistry, purification, and formulation development. The molecular structure of **2-(2-Methoxyethyl)phenol**, featuring both a hydroxyl and a methoxyethyl group on the phenol ring, influences its polarity and hydrogen bonding capabilities, which in turn govern its solubility characteristics.

Solubility Data

The following tables summarize the available qualitative and quantitative solubility data for **2-(2-Methoxyethyl)phenol** and its isomer, 4-(2-Methoxyethyl)phenol.

Table 1: Qualitative Solubility of **2-(2-Methoxyethyl)phenol**

Solvent	Solubility Description
Chloroform	Slightly Soluble
Methanol	Slightly Soluble

Table 2: Quantitative and Qualitative Solubility of 4-(2-Methoxyethyl)phenol

Solvent	Solubility	Temperature (°C)
Water	8.42 g/L[1][2]	20
Dimethyl Sulfoxide (DMSO)	100 mg/mL	Not Specified
Alcohol	Soluble[3]	Not Specified
Ether	Soluble[3]	Not Specified

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of a phenolic compound like **2-(2-Methoxyethyl)phenol** in an organic solvent, based on the widely used shake-flask method coupled with gravimetric analysis. This method is suitable for determining the equilibrium solubility of a solid compound in a solvent.[4][5]

Materials and Equipment

- **2-(2-Methoxyethyl)phenol** (solid)
- Selected organic solvent (e.g., methanol, ethanol, acetone, ethyl acetate, toluene)
- Analytical balance (accurate to ± 0.1 mg)
- Thermostatic shaker or water bath with orbital shaking capabilities
- Glass vials with screw caps

- Syringe filters (0.45 μm pore size, compatible with the solvent)
- Syringes
- Evaporating dish or pre-weighed vials
- Oven or vacuum oven for drying
- Pipettes

Procedure

- Preparation of Saturated Solution:
 1. Add an excess amount of solid **2-(2-Methoxyethyl)phenol** to a glass vial. The excess solid is crucial to ensure that the solution reaches saturation.
 2. Pipette a known volume of the organic solvent into the vial.
 3. Securely cap the vial to prevent solvent evaporation.
 4. Place the vial in a thermostatic shaker set to a constant temperature (e.g., 25 $^{\circ}\text{C}$).
 5. Agitate the mixture for a sufficient period to ensure equilibrium is reached (typically 24-48 hours). The system is considered to be at equilibrium when consecutive measurements of the solute concentration are constant.^[6]
- Sample Withdrawal and Filtration:
 1. After the equilibration period, allow the vial to stand undisturbed in the thermostatic bath for at least 2 hours to allow the excess solid to settle.
 2. Carefully withdraw a known volume of the supernatant using a syringe.
 3. Attach a syringe filter to the syringe and filter the solution into a pre-weighed evaporating dish or vial to remove any undissolved solid particles. This step is critical to avoid overestimation of the solubility.
- Gravimetric Analysis:

1. Weigh the evaporating dish or vial containing the filtered saturated solution.
2. Evaporate the solvent from the solution. This can be done at room temperature in a fume hood or at an elevated temperature in an oven. The temperature should be kept below the boiling point of the solute to prevent its loss.
3. Once the solvent has completely evaporated, place the dish or vial in an oven at a temperature sufficient to remove any residual solvent without decomposing the solute (e.g., 60-80 °C) until a constant weight is achieved.
4. Cool the dish or vial in a desiccator to room temperature and weigh it on the analytical balance.

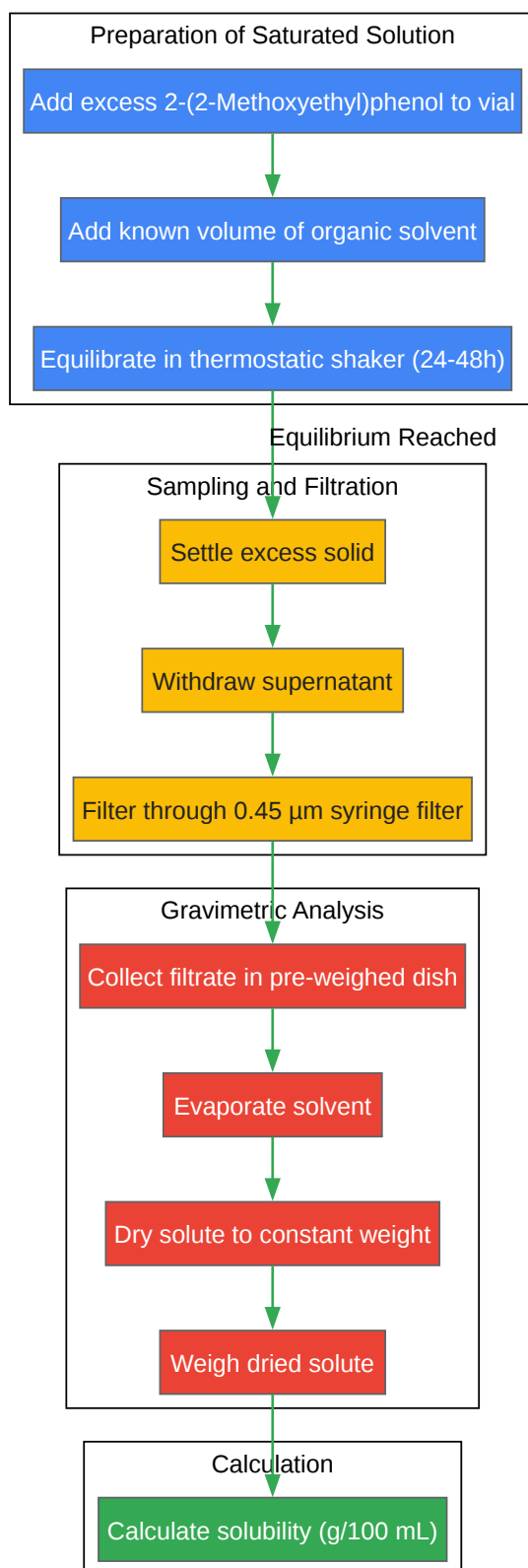
Data Calculation

The solubility (S) in grams per 100 mL of solvent can be calculated using the following formula:

$$S \text{ (g/100 mL)} = [(\text{Weight of dish + Solute}) - (\text{Weight of empty dish})] / (\text{Volume of filtrate in mL}) * 100$$

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **2-(2-Methoxyethyl)phenol**.



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Caption: Experimental workflow for determining the solubility of **2-(2-Methoxyethyl)phenol**.

Conclusion

This technical guide has summarized the available solubility information for **2-(2-Methoxyethyl)phenol** and provided a detailed experimental protocol for its determination. While specific quantitative data for **2-(2-Methoxyethyl)phenol** in a wide range of organic solvents is not readily available in the literature, the provided methodology offers a robust framework for researchers to generate this critical data in their own laboratories. The solubility profile is a key parameter that will aid in the effective design of synthetic routes, purification strategies, and formulation development for this compound.

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